

# Application Notes and Protocols for 306-O12B-3 LNP Formulation

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## Compound of Interest

Compound Name: 306-O12B-3

Cat. No.: B15577730

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These application notes provide a detailed overview and experimental protocols for the formulation of lipid nanoparticles (LNPs) utilizing the ionizable lipid **306-O12B-3**. This formulation is optimized for the efficient in vivo delivery of messenger RNA (mRNA), particularly to hepatocytes.

## Formulation Overview

The **306-O12B-3** LNP formulation is a four-component system designed for stability and high encapsulation efficiency of nucleic acid payloads. The optimized molar ratio of the lipid components has been determined to be crucial for the in vivo performance of the LNPs.

## Lipid Composition

The optimized molar composition of the **306-O12B-3** LNP formulation is as follows:

| Component                                                               | Molar Percentage (%) |
|-------------------------------------------------------------------------|----------------------|
| 306-O12B-3                                                              | 50                   |
| Cholesterol                                                             | 38.5                 |
| 1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC)                         | 10                   |
| 1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000 (DMG-PEG) | 1.5                  |

Furthermore, an optimized weight ratio of the ionizable lipid 306-O12B to the mRNA cargo has been established at 7.5:1 to achieve maximal efficacy.[\[1\]](#)

## Physicochemical Characteristics and In Vivo Performance

The **306-O12B-3** LNP formulation exhibits physicochemical properties that are conducive to systemic delivery and efficient cellular uptake.

### Physicochemical Properties

A summary of the key physicochemical parameters for the **306-O12B-3** LNP formulation is provided in the table below.

| Parameter                     | Value                            | Method                                 |
|-------------------------------|----------------------------------|----------------------------------------|
| Average Diameter              | ~112 nm                          | Dynamic Light Scattering (DLS)         |
| Polydispersity Index (PDI)    | Low (typically < 0.2)            | Dynamic Light Scattering (DLS)         |
| mRNA Encapsulation Efficiency | ~96%                             | RiboGreen Assay                        |
| Zeta Potential                | Near-neutral at physiological pH | Electrophoretic Light Scattering (ELS) |

Note: The exact values for PDI and Zeta Potential can vary slightly between batches and should be determined experimentally.

## In Vivo Performance

When loaded with Cas9 mRNA and sgRNA targeting Angptl3, the **306-O12B-3** LNP formulation has demonstrated potent and liver-specific gene editing in vivo.<sup>[2][3]</sup> A single intravenous administration in mice resulted in a significant and durable reduction in key serum lipid levels.

| Performance Metric                          | Result |
|---------------------------------------------|--------|
| Median Gene Editing Rate (Angptl3 in liver) | 38.5%  |
| Serum ANGPTL3 Protein Reduction             | 65.2%  |
| Serum LDL-C Reduction                       | 56.8%  |
| Serum Triglyceride Reduction                | 29.4%  |

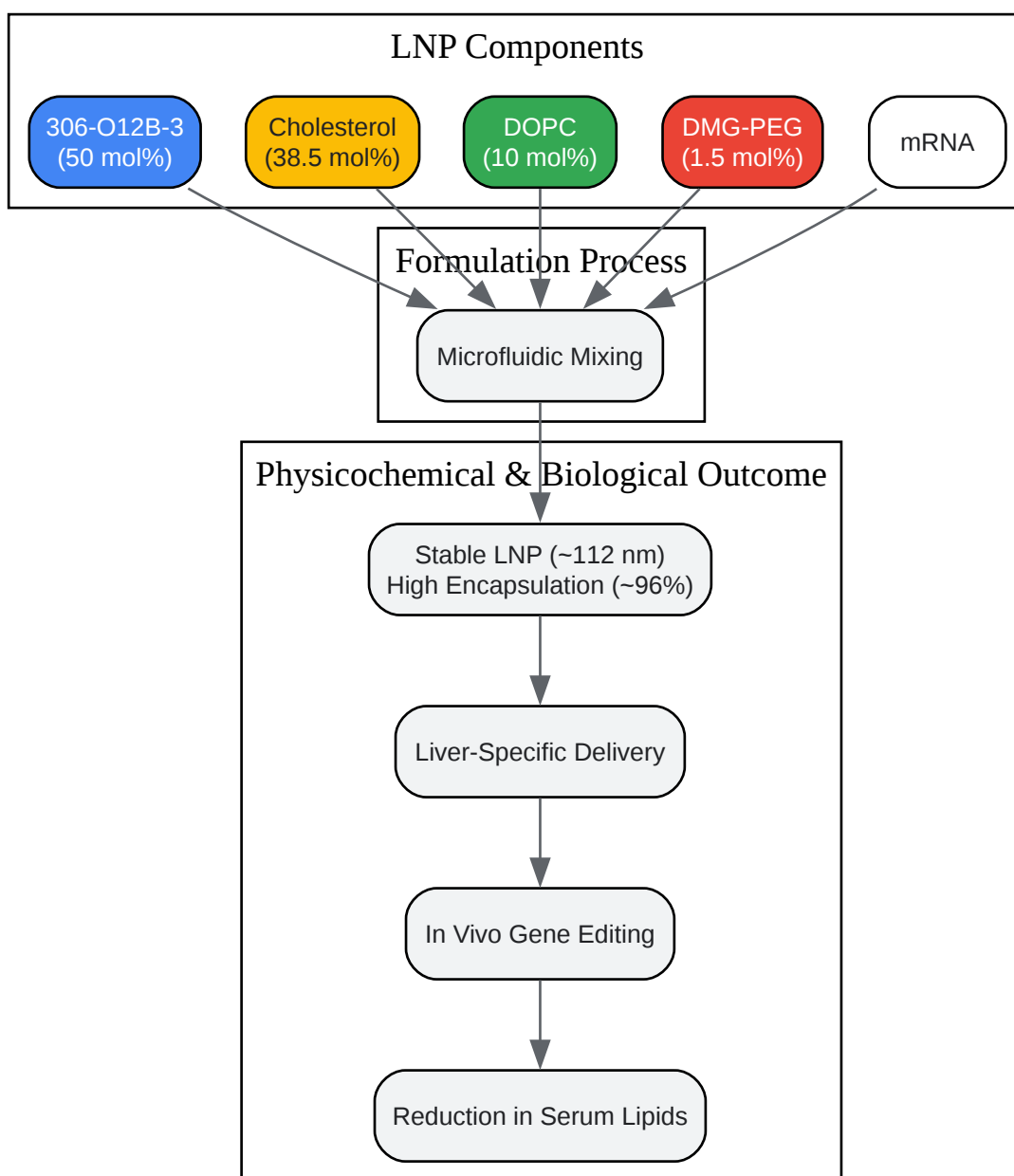
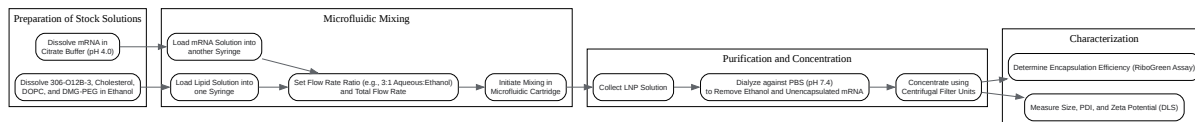
These results highlight the efficiency of the **306-O12B-3** LNP formulation for therapeutic applications targeting the liver.<sup>[2][4][5]</sup>

## Experimental Protocols

The following protocols provide a step-by-step guide for the formulation and characterization of **306-O12B-3** LNPs.

### LNP Formulation Workflow

The formulation of **306-O12B-3** LNPs is typically achieved through a rapid mixing process, such as microfluidic mixing, which allows for controlled and reproducible self-assembly of the nanoparticles.



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## References

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